

Application Notes: Ultrasound-Assisted Extraction (UAE) of Rosmarinic Acid from *Melissa officinalis*

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Rosmarinic Acid

Cat. No.: B1680722

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Introduction

Rosmarinic acid is a prominent phenolic compound found in various Lamiaceae family plants, including *Melissa officinalis* (lemon balm). It is highly valued for its antioxidant, anti-inflammatory, antimicrobial, and antiviral properties, making it a compound of significant interest for the pharmaceutical, cosmetic, and food industries.^{[1][2]} Traditional extraction methods often involve long processing times, high temperatures, and large volumes of organic solvents, which can lead to the degradation of thermolabile compounds like **rosmarinic acid**.^{[3][4]}

Ultrasound-Assisted Extraction (UAE) has emerged as a green and efficient alternative.^{[3][5]} This technique utilizes high-frequency sound waves to create acoustic cavitation in the solvent, a process involving the formation, growth, and implosion of microscopic bubbles.^[6] The collapse of these bubbles generates intense local pressures and temperatures, creating micro-jets and shockwaves that disrupt plant cell walls, enhance solvent penetration, and accelerate mass transfer, thereby increasing extraction yield and reducing processing time and energy consumption.^{[5][6][7]}

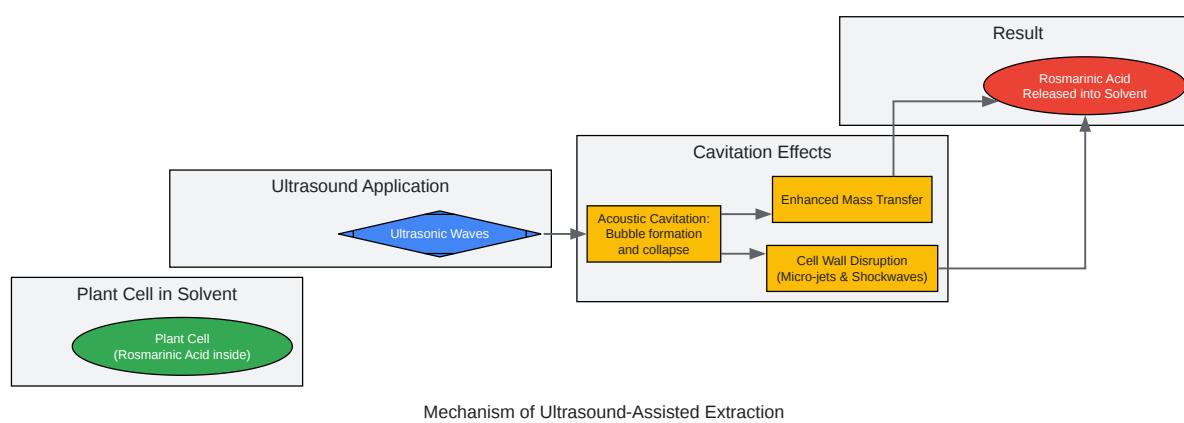
These application notes provide a comprehensive protocol for the efficient extraction of **rosmarinic acid** from *Melissa officinalis* using UAE, supported by comparative data and process visualizations.

Mechanism of Ultrasound-Assisted Extraction

The core principle of UAE is the phenomenon of acoustic cavitation.^[6] When high-power, low-frequency ultrasound waves are applied to a liquid medium (solvent), they create alternating cycles of high and low pressure. During the low-pressure cycle, small vacuum bubbles form. These bubbles collapse violently during the subsequent high-pressure cycle. This implosion generates powerful mechanical effects, including:

- Cell Wall Disruption: Shockwaves and liquid micro-jets physically break down the plant's cellular structures, releasing intracellular contents.^{[5][6]}
- Enhanced Mass Transfer: The intense mixing and turbulence caused by cavitation reduce the boundary layer around the solid particles, facilitating the diffusion of the target compound (**rosmarinic acid**) from the plant matrix into the solvent.^[6]
- Increased Solvent Penetration (Sonoporation): The perforation of cell walls and membranes enhances their permeability, allowing the solvent to access the target compounds more effectively.^{[6][8]}

This mechanism significantly accelerates the extraction process compared to conventional methods.^[7]



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Caption: Diagram illustrating the mechanism of ultrasound-assisted extraction.

Protocols: Extraction of Rosmarinic Acid from *Melissa officinalis*

This section details the recommended protocol for extracting **rosmarinic acid** from lemon balm leaves using laboratory-scale ultrasonic equipment.

Materials and Equipment

- Plant Material: Dried leaves of *Melissa officinalis*, ground into a fine powder (e.g., 40-60 mesh).
- Solvent: Ethanol-water solution (e.g., 40-60% ethanol v/v).[\[9\]](#)[\[10\]](#)
- Equipment:
 - Ultrasonic bath or probe-type sonicator (A probe system is generally more efficient).
 - Extraction vessel (beaker or flask).
 - Filtration system (e.g., Whatman filter paper or vacuum filtration).
 - Rotary evaporator for solvent removal.
 - Analytical balance.
 - HPLC system for quantification of **rosmarinic acid**.

Experimental Protocol

- Sample Preparation:
 - Weigh a precise amount of powdered *Melissa officinalis* plant material (e.g., 2.0 g).[\[11\]](#)
 - Transfer the powder to the extraction vessel.
- Solvent Addition:
 - Add the prepared ethanol-water solvent to the vessel at a specific solid-to-liquid ratio. A ratio of 1:30 g/mL has been shown to be effective.[\[12\]](#) For 2 g of plant material, this would

be 60 mL of solvent.

- Ultrasound-Assisted Extraction:

- Place the extraction vessel in the ultrasonic bath or immerse the ultrasonic probe into the slurry.
- Set the extraction parameters. Optimal conditions can vary, but a robust starting point based on literature is:
 - Ultrasonic Power: 370 W[10]
 - Frequency: 35 kHz[11]
 - Extraction Time: 30-35 minutes[10]
 - Temperature: Control the temperature to avoid degradation. A range of 50-60°C is often optimal.[9][13] If the ultrasonic device generates heat, use a cooling water bath to maintain the desired temperature.

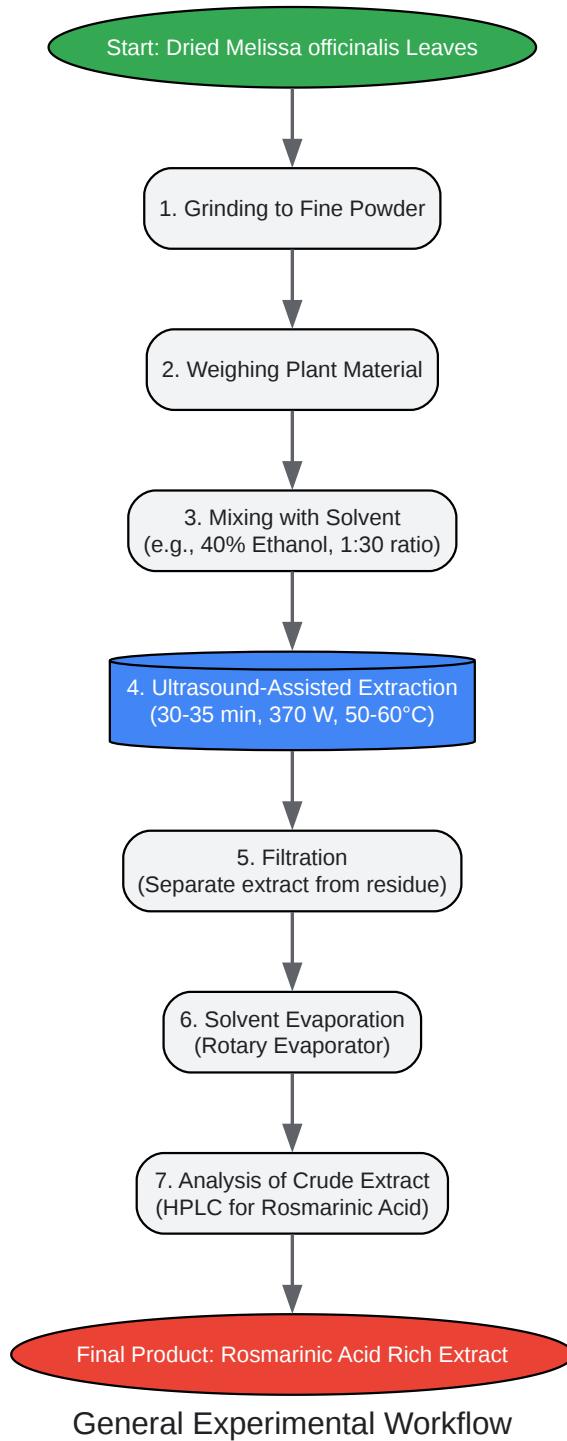
- Post-Extraction Processing:

- After sonication is complete, filter the mixture to separate the solid plant residue from the liquid extract.
- Wash the residue with a small amount of fresh solvent to ensure maximum recovery of the extract.
- Combine the filtrates.

- Solvent Removal and Quantification:

- Remove the solvent (ethanol and water) from the filtrate using a rotary evaporator under reduced pressure to obtain the crude extract.
- Dry the crude extract to a constant weight.
- Redissolve a known quantity of the dried extract in a suitable solvent for analysis.

- Quantify the concentration of **rosmarinic acid** using a validated HPLC-DAD method.[10]



General Experimental Workflow

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Caption: A step-by-step workflow for the extraction of **rosmarinic acid**.

Data Presentation: Optimization and Yields

The efficiency of UAE is highly dependent on several parameters, including solvent composition, temperature, time, and ultrasonic power. Optimization of these variables is crucial for maximizing the yield of **rosmarinic acid**.

Table 1: Comparison of Extraction Techniques for Rosmarinic Acid from *M. officinalis*

This table compares the optimal conditions and yields for UAE against other common methods, demonstrating the superior efficiency of ultrasound.

Extraction Technique	Time (min)	Temperature (°C) / Power (W)	Solvent (Ethanol %)	Rosmarinic Acid Yield (mg/g DW)	Reference
Ultrasound-Assisted (UAE)	33.0	371.7 W	39.9%	86.3	[10]
Heat-Assisted (HAE)	106.2	88.0 °C	34.5%	59.4	[10]
Microwave-Assisted (MAE)	26.5	108.6 °C	25.5%	49.4	[10]

DW: Dry Weight of plant material

Table 2: Optimal UAE Parameters from Various Studies

This table summarizes the optimized parameters for the extraction of **rosmarinic acid** and total phenolic compounds (TPC) from different plant sources, providing a reference for protocol development.

Plant Source	Target Compound	Solvent	Time (min)	Temperature (°C)	Power / Frequency	Yield	Reference
Melissa officinalis	Rosmarinic Acid	39.9% Ethanol	33	-	371.7 W	86.3 mg/g	[10]
Melissa officinalis	Total Phenols	Water	20	-	50% Power	105.5 mg GAE/g	[12]
Perilla leaves	Rosmarinic Acid	56% Ethanol	55	54	-	31.02 mg/g	[9][13] [14]
Rosmarinus officinalis	Rosmarinic Acid	Ionic Liquid [C ₈ mim]Br	30	-	150-250 W	Not specified	[15][16]
Melissa officinalis	Total Phenols	Water	25-30	22	140 W / 35 kHz	54.7-56.4 mg/L (relative)	[11]

GAE: Gallic Acid Equivalent

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- To cite this document: BenchChem. [Application Notes: Ultrasound-Assisted Extraction (UAE) of Rosmarinic Acid from *Melissa officinalis*]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1680722#ultrasound-assisted-extraction-of-rosmarinic-acid-from-melissa-officinalis>]

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